

# An In-Depth Technical Guide to 1-(2,2-dibromoethenyl)-4-methoxybenzene

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## Compound of Interest

Compound Name: 1-(2,2-dibromoethenyl)-4-methoxybenzene

Cat. No.: B1353493

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-(2,2-dibromoethenyl)-4-methoxybenzene**, including its nomenclature, physicochemical properties, a detailed experimental protocol for its synthesis, and a logical workflow for its characterization.

## Chemical Identity and Nomenclature

The compound with the structure **1-(2,2-dibromoethenyl)-4-methoxybenzene** is systematically named according to IUPAC nomenclature. It is also known by a variety of synonyms in commercial and academic literature.

IUPAC Name: **1-(2,2-dibromoethenyl)-4-methoxybenzene**[\[1\]](#)

Synonyms:

- 1-(2,2-dibromovinyl)-4-methoxybenzene[\[1\]](#)
- Benzene, 1-(2,2-dibromoethenyl)-4-methoxy-[\[1\]](#)
- 1,1-Dibromo-2-(4-methoxyphenyl)-1-ethene[\[1\]](#)
- 1-(4-methoxyphenyl)-2,2-dibromoethylene[\[1\]](#)

- p-(2,2-Dibromovinyl)anisole
- CAS RN: 60512-57-4[1]

## Physicochemical and Spectroscopic Data

A summary of the key computed and experimental data for **1-(2,2-dibromoethenyl)-4-methoxybenzene** is presented in the table below. This data is essential for its identification, purification, and handling.

| Property                     | Value   | Source |
|------------------------------|---|--------|
| Molecular Formula            | C <sub>9</sub> H <sub>8</sub> Br <sub>2</sub> O | [1]    |
| Molecular Weight             | 291.97 g/mol                                    | [1]    |
| Exact Mass                   | 291.89214 Da                                    | [1]    |
| XLogP3                       | 4.3   | [1]    |
| Hydrogen Bond Donor Count    | 0   | [1]    |
| Hydrogen Bond Acceptor Count | 1   | [1]    |
| Rotatable Bond Count         | 2   | [1]    |
| Storage Condition            | Sealed in dry, Store in refrigerator (2 to 8°C) |        |

## Experimental Protocol: Synthesis via Corey-Fuchs Reaction

The synthesis of **1-(2,2-dibromoethenyl)-4-methoxybenzene** is effectively achieved from 4-methoxybenzaldehyde through the Corey-Fuchs reaction. This two-step process first converts the aldehyde to a gem-dibromoalkene, which is the target compound.

Reaction Scheme:

Materials and Reagents:

- 4-Methoxybenzaldehyde
- Carbon tetrabromide (CBr<sub>4</sub>)
- Triphenylphosphine (PPh<sub>3</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>), anhydrous
- n-Hexane
- Silica gel for column chromatography

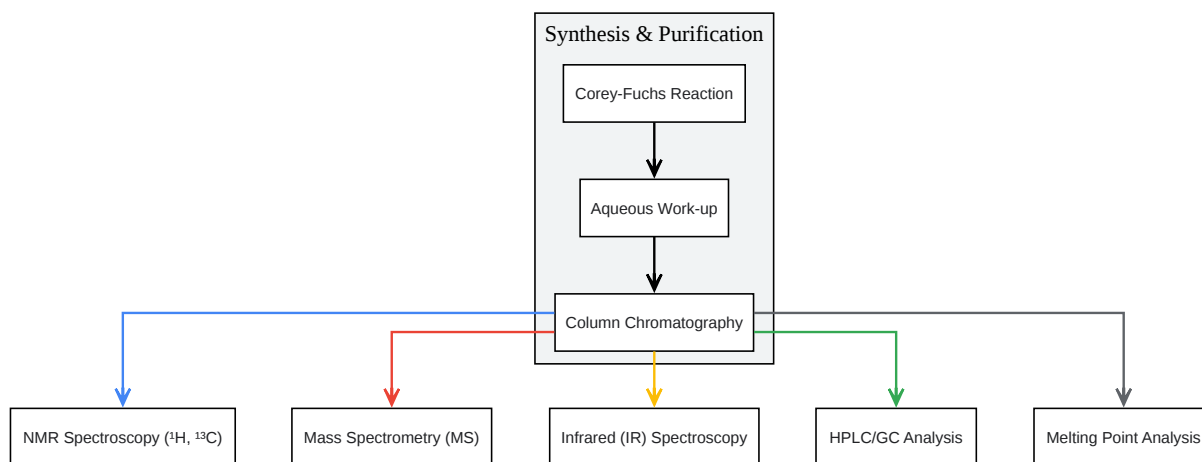
#### Detailed Procedure:

- Preparation of the Ylide (in situ):
  - To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add triphenylphosphine (2.0 equivalents) and anhydrous dichloromethane under a nitrogen atmosphere.
  - Cool the flask to 0 °C in an ice bath.
  - Dissolve carbon tetrabromide (1.0 equivalent) in anhydrous dichloromethane and add it dropwise to the stirred triphenylphosphine solution. The solution will typically turn dark red or brown, indicating the formation of the phosphorus ylide.
- Reaction with Aldehyde:
  - Dissolve 4-methoxybenzaldehyde (1.0 equivalent) in anhydrous dichloromethane.
  - Add the aldehyde solution dropwise to the ylide mixture at 0 °C.
  - Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification:
  - Once the reaction is complete, quench the reaction by adding water.

- Separate the organic layer and extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product will contain the desired **1-(2,2-dibromoethenyl)-4-methoxybenzene** and triphenylphosphine oxide as a major byproduct.
- Purify the crude product by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in n-hexane as the eluent.
- Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield **1-(2,2-dibromoethenyl)-4-methoxybenzene** as a solid or oil.

## Compound Characterization Workflow

The following diagram illustrates a standard workflow for the structural confirmation and purity assessment of the synthesized **1-(2,2-dibromoethenyl)-4-methoxybenzene**.



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Caption: Workflow for Synthesis and Characterization.

This guide provides foundational information for professionals working with **1-(2,2-dibromoethenyl)-4-methoxybenzene**. For further applications, consulting peer-reviewed literature is recommended.

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## References

- 1. 1-(2,2-Dibromovinyl)-4-methoxybenzene | C<sub>9</sub>H<sub>8</sub>Br<sub>2</sub>O | CID 10859278 - PubChem [pubchem.ncbi.nlm.nih.gov]

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